

Solvent selection for recrystallizing 3-Methoxy-4-(morpholin-4-yl)benzonitrile

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Compound of Interest

Compound Name: 3-Methoxy-4-(morpholin-4-yl)benzonitrile

CAS No.: 1207541-00-1

Cat. No.: B1370928

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Technical Support Center: Recrystallization Guide for **3-Methoxy-4-(morpholin-4-yl)benzonitrile**

Case ID: REC-3M4M-BN Status: Active Assigned Specialist: Senior Application Scientist, Process Chemistry Division

Executive Summary & Chemical Profile

User Query: "I need to select the optimal solvent system for recrystallizing **3-Methoxy-4-(morpholin-4-yl)benzonitrile** (CAS: 1207541-00-1)."

Technical Analysis: To select the correct solvent, we must analyze the molecule's "Polarity Architecture":

- Core: Benzonitrile (Polar, electron-withdrawing).
- Substituent 1 (Position 3): Methoxy group (Electron-donating, lipophilic but polarizable).

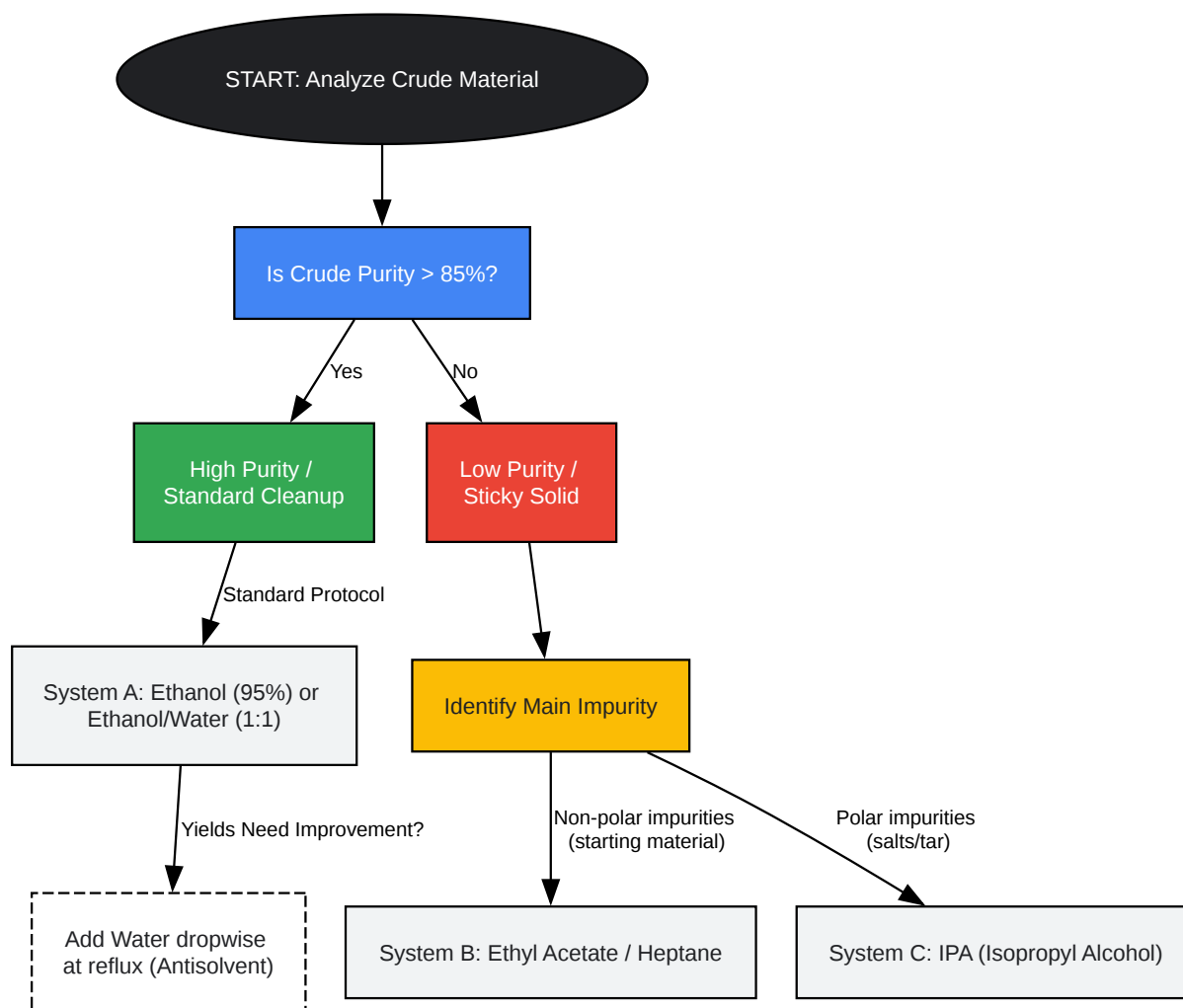
- Substituent 2 (Position 4): Morpholine ring (Moderate polarity, hydrogen bond acceptor via ether oxygen and amine nitrogen).

Solubility Prediction: This molecule exhibits "Amphiphilic-Polar" behavior. It will be highly soluble in chlorinated solvents (DCM) and polar aprotic solvents (DMF, DMSO). It will show temperature-dependent solubility in alcohols (Ethanol, IPA) and esters (Ethyl Acetate). It is insoluble in non-polar alkanes (Heptane, Hexane) and water.

Primary Recommendation: Ethanol (EtOH) or Ethanol/Water mixtures are the "Gold Standard" for this class of morpholino-benzonitriles.

Decision Matrix: Solvent Selection Flowchart

Use this logic tree to determine the best solvent system based on your crude material's behavior.



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Figure 1: Decision tree for solvent selection based on crude purity and impurity profile.

Detailed Experimental Protocols

Protocol A: The "Gold Standard" (Ethanol/Water)

Best for: General purification, removing trace starting materials (fluorobenzonitriles) and inorganic salts.

Mechanism: The morpholine ring forms hydrogen bonds with ethanol. Heating disrupts these bonds, dissolving the solid. Cooling re-establishes the lattice, while water acts as a powerful antisolvent to force precipitation.

- **Dissolution:** Place 10.0 g of crude solid in a round-bottom flask. Add Ethanol (95%) (approx. 5–7 mL per gram of solid).
- **Reflux:** Heat to reflux (78°C). If the solid does not dissolve completely, add more ethanol in 1 mL portions until a clear solution is obtained.
 - **Critical Step:** If the solution is dark/colored, add Activated Carbon (5 wt%) and filter while hot through Celite.
- **Antisolvent Addition (Optional):** If the solution is very dilute, add Water dropwise to the boiling solution until a faint turbidity (cloudiness) persists. Then add 1-2 mL of Ethanol to clear it again.
- **Crystallization:** Remove from heat. Allow to cool to room temperature slowly (over 2 hours) with gentle stirring.
- **Deep Cooling:** Cool the flask in an ice-water bath (0–5°C) for 1 hour to maximize yield.
- **Isolation:** Filter the white/off-white crystals. Wash with cold Ethanol/Water (1:1).

Protocol B: The "Lipophilic Alternative" (Ethyl Acetate/Heptane)

Best for: Material that "oils out" in ethanol or contains highly polar impurities.

- **Dissolution:** Dissolve crude solid in minimum boiling Ethyl Acetate (approx. 3–4 mL/g).
- **Precipitation:** Remove from heat source. While still hot, slowly add Heptane (or Hexane) until the solution becomes slightly cloudy.
- **Re-dissolution:** Add a few drops of Ethyl Acetate to restore clarity.

- Cooling: Let stand at room temperature. If oil droplets form instead of crystals, scratch the glass or add a seed crystal.

Technical Data & Properties

Parameter	Value / Behavior	Notes
Target Molecule	3-Methoxy-4-(morpholin-4-yl)benzonitrile	CAS: 1207541-00-1
Molecular Weight	218.25 g/mol	
Predicted MP	~80–120°C	Based on analogs (e.g., 4-morpholinylbenzonitrile mp ~82°C) [1].
Solubility (Hot)	High: EtOH, EtOAc, DCM, Toluene	
Solubility (Cold)	Low: EtOH, IPA; Insoluble: Water, Heptane	
pKa (Conj. Acid)	~5.0 (Morpholine nitrogen)	The N is conjugated to the ring, lowering basicity compared to free morpholine (pKa 8.3).

Troubleshooting & FAQs

Q1: My product is "oiling out" (forming a liquid blob) instead of crystallizing. Why?

- Cause: This is common with morpholine derivatives when the cooling is too rapid or the solvent is too polar (like pure water). The melting point is likely depressed by impurities, causing it to separate as a liquid before it can crystallize.
- Fix:
 - Re-heat to dissolve the oil.
 - Add a small amount of the "good" solvent (Ethanol).

- Seed the mixture with a pure crystal at a temperature slightly below the boiling point.
- Cool very slowly (wrap the flask in foil/towel).

Q2: The crystals are colored (yellow/brown). How do I fix this?

- Cause: Oxidation byproducts (quinones) or trace metal residues from the coupling reaction (e.g., Copper or Palladium if used in synthesis).
- Fix: Perform a hot filtration with Activated Carbon (Charcoal) during the dissolution step in Protocol A. Ensure you filter through a pad of Celite to remove all carbon fines.

Q3: Can I use Methanol instead of Ethanol?

- Answer: Yes, but Methanol is often too good a solvent for this molecule, leading to lower recovery yields. If you use Methanol, you will almost certainly need to use Water as an antisolvent to force the crystals out.

Q4: I see a secondary spot on TLC after recrystallization. What is it?

- Analysis: If the spot is lower (more polar), it might be the hydrolysis product (the amide or acid) if you boiled it too long in water/base. If higher (less polar), it is likely the starting material (4-fluoro-3-methoxybenzonitrile).
- Fix: If starting material remains, switch to Protocol B (EtOAc/Heptane), as the starting material is very soluble in Heptane and will stay in the mother liquor.

References

- Synthesis of 4-(4-morpholinyl)
 - Source: US Patent Applic
 - Relevance: Describes the recrystallization of the direct non-methoxy analog using 50% aqueous ethanol.
 - Link:
- Recrystallization of 4-(Morpholin-4-yl)-3-(trifluoromethyl)

- Source: Acta Crystallographica Section E, 2011.
 - Relevance: Confirms that 3-substituted-4-morpholinylbenzonitriles are stable and crystallize well
 - Link:
- Synthesis of 3-fluoro-4-methoxybenzonitrile (Starting Material)
 - Source: PrepChem.
 - Relevance: Establishes that the precursor is purified via Ethanol recrystallization, suggesting compatibility of the core scaffold with alcoholic solvents.
 - Link:
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